

1-(4-Methoxycyclohexyl)propan-1-one: A Versatile Scaffold Awaiting Exploration

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Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

Cat. No.: B1383015

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[City, State] – **1-(4-Methoxycyclohexyl)propan-1-one**, a small molecule with the chemical formula $C_{10}H_{18}O_2$ and a molecular weight of 170.25 g/mol, is identified as a versatile scaffold with potential applications in drug discovery and medicinal chemistry.^[1] While its specific biological activities and applications are not yet extensively documented in publicly available literature, its structural features suggest a promising starting point for the synthesis of diverse compound libraries.

This document provides a theoretical framework for the application of **1-(4-Methoxycyclohexyl)propan-1-one** as a versatile scaffold, including its chemical properties, a proposed synthetic pathway, and potential, yet currently hypothetical, applications in drug development.

Chemical Properties

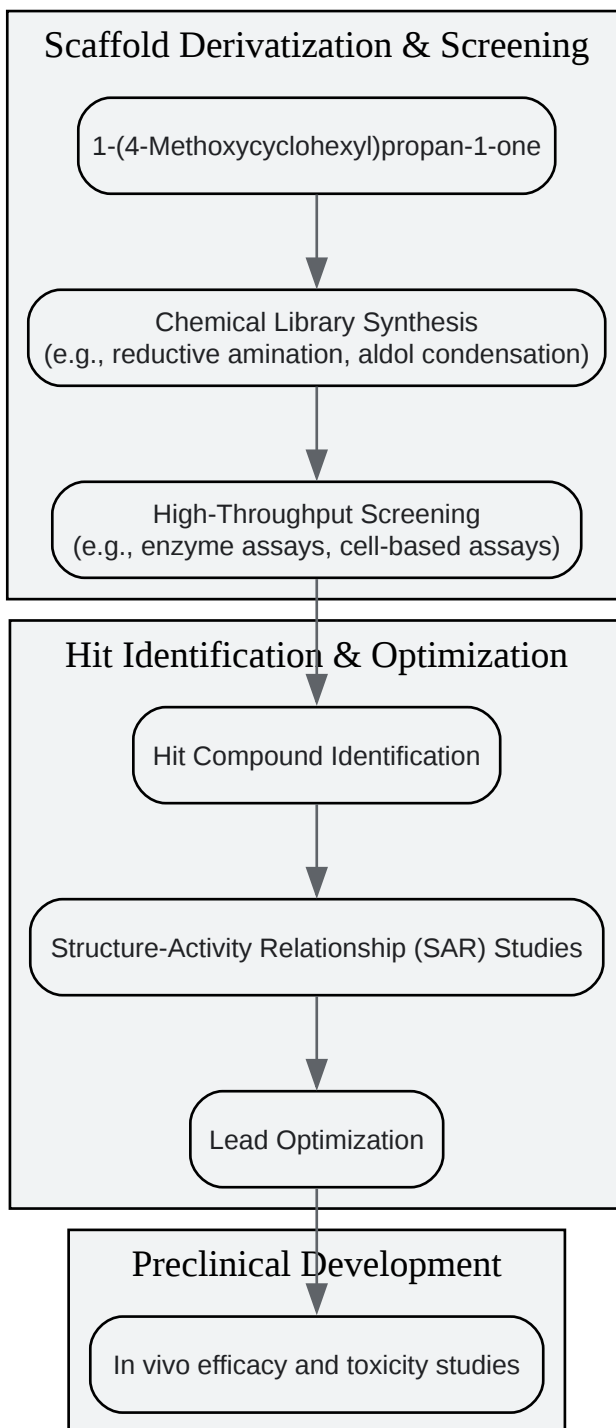
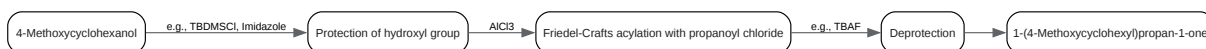
A summary of the key chemical properties of **1-(4-Methoxycyclohexyl)propan-1-one** is presented in Table 1.

Property	Value	Reference
CAS Number	859055-52-0	[1]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1]
Molecular Weight	170.25 g/mol	[1]
Description	Versatile small molecule scaffold	[1]
Purity	Min. 95% (as commercially available)	[1]

Proposed Synthesis

While specific literature on the synthesis of **1-(4-Methoxycyclohexyl)propan-1-one** is scarce, a plausible synthetic route can be proposed based on established organic chemistry principles. A potential method involves the Friedel-Crafts acylation of a suitably protected methoxycyclohexane derivative.

A generalized workflow for such a synthesis is depicted below.



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References

- 1. cymitquimica.com [cymitquimica.com]
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